

Technical Support Center: T-705 (Favipiravir) Impurity Profiling & Stability

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Compound of Interest

Compound Name: 6-Hydroxypyrazine-2-carboxamide

Cat. No.: B12971883

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Status: Operational Operator: Senior Application Scientist, Process Chemistry Division Ticket ID: T705-DEG-ID-2024

Introduction: The Stability Paradox of Pyrazines

Welcome to the technical support hub for T-705 (Favipiravir). If you are synthesizing or analyzing T-705, you are likely encountering a specific set of stability challenges inherent to the 6-fluoro-3-hydroxypyrazine-2-carboxamide scaffold.

The pyrazine ring is electron-deficient, making it susceptible to nucleophilic attack (de-fluorination), while the carboxamide moiety is prone to hydrolysis. This guide bypasses generic advice to focus on the causal mechanisms of these degradants and how to detect them before they compromise your batch.

Module 1: Chromatographic Anomalies (Troubleshooting)

Q: I see a "Ghost Peak" eluting immediately before T-705 in RPLC. It increases over time in aqueous buffers. What

is it?

A: This is almost certainly the Carboxylic Acid Hydrolyzate (Impurity A).

- Identity: 6-fluoro-3-hydroxypyrazine-2-carboxylic acid.
- Root Cause: Hydrolysis of the C2-amide group. This reaction is autocatalytic in unbuffered aqueous solutions and accelerated by acidic mobile phases left standing.
- Diagnostic Check:
 - Check your mobile phase pH. If $\text{pH} < 2.5$, the equilibrium shifts, but if you are using simple water/ACN, the lack of buffering capacity allows local pH shifts.
 - RRT Shift: In standard C18 methods (pH 2.5 phosphate buffer), this peak typically elutes at RRT ~0.85–0.90 relative to T-705.
 - UV Ratio: Compare UV absorbance at 225 nm vs. 320 nm. The acid derivative often shows a hypsochromic shift (blue shift) compared to the amide.

Q: My LC-MS shows a mass of $[\text{M}+\text{H}]^+$ 156, but T-705 is 158. Is this a fragment?

A: It is likely Impurity B (Des-fluoro / Dihydroxy).

- Identity: 3,6-dihydroxypyrazine-2-carboxamide.
- Mechanism: Nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$). The C6-Fluorine is a good leaving group on the electron-poor pyrazine ring. Under basic conditions ($\text{pH} > 9$) or in the presence of strong nucleophiles during synthesis, the Fluorine is replaced by a Hydroxyl group.
- Mass Spec Confirmation:
 - T-705:

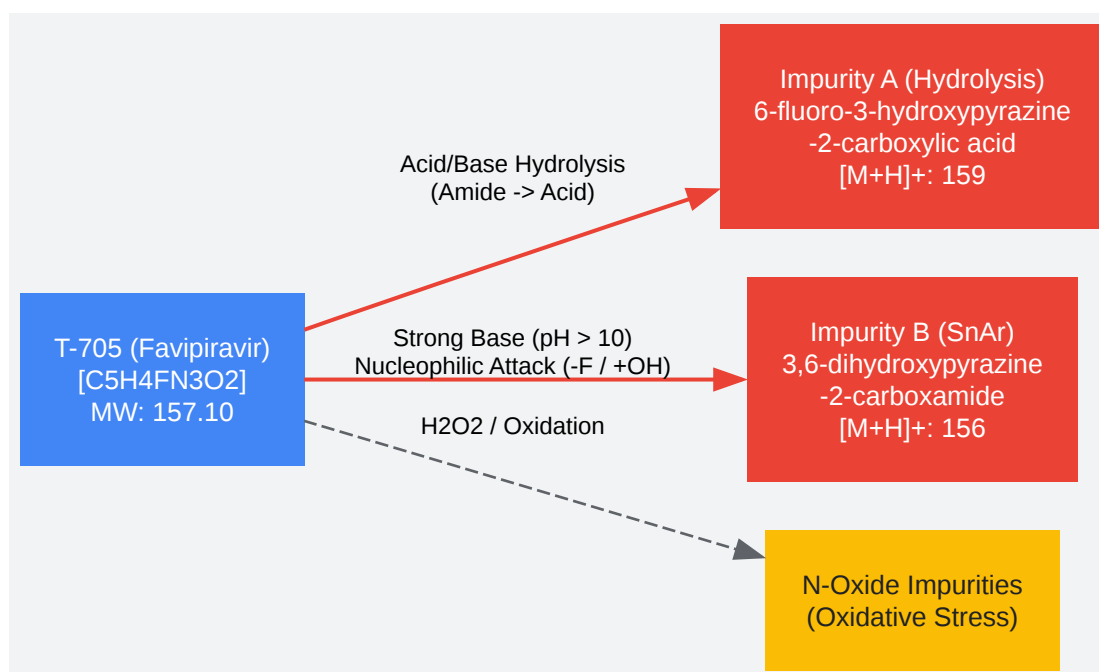
158.03 (Parent)
 - Impurity B:

156.04 (Note: OH is 17 Da, F is 19 Da; net loss of 2 Da).

- Key Fragment: Look for the loss of the amide group (-45 Da). If the fragment retains the mass shift, the modification is on the ring.

Module 2: Degradation Pathways & Visualization

Understanding the chemical logic dictates how you store and process the material. The diagram below maps the stress conditions to the specific degradation products.



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Figure 1: Primary degradation pathways of Favipiravir under ICH stress conditions. Red nodes indicate critical impurities monitored in HPLC.

Module 3: Synthesis-Specific Impurities

If you are synthesizing T-705 rather than just analyzing the finished product, your impurity profile will differ. The most common industrial route involves 3,6-difluoropyrazine-2-carbonitrile.

Q: I am detecting a chlorinated impurity. Where did it come from?

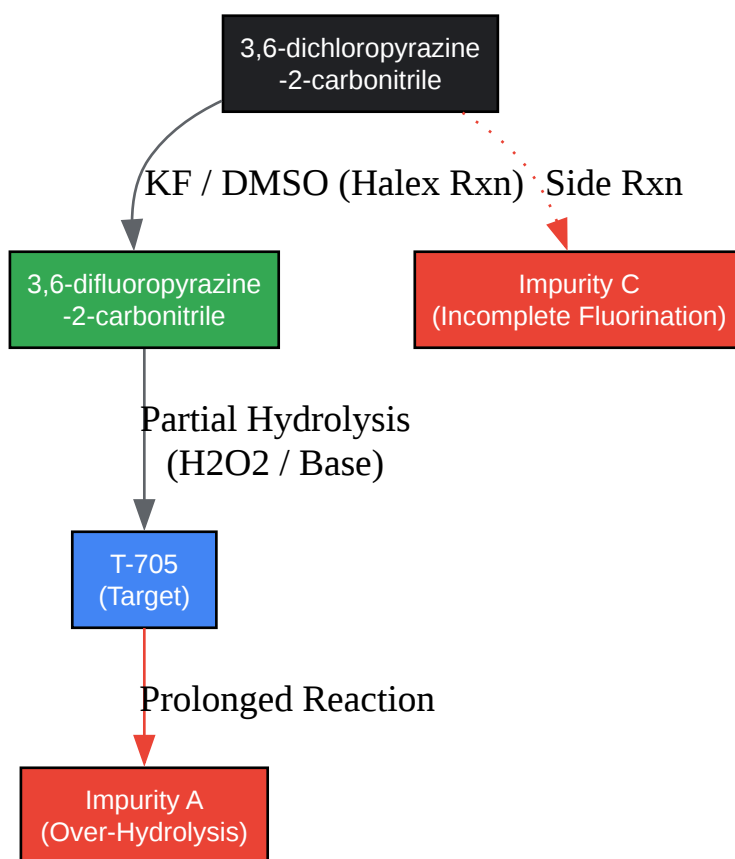
A: This is Impurity C (6-chloro-3-hydroxypyrazine-2-carboxamide).

- Origin: If you used the chlorination route (via 3,6-dichloropyrazine-2-carbonitrile) and the fluorination step (Halex reaction with KF) was incomplete, the Chlorine atom remains at position 6.
- Detection:
 - Mass Spec: Look for the characteristic Chlorine isotope pattern (ratio of 3:1).
 - : ~174/176.

Q: How do I control the Nitrile-to-Amide hydrolysis step to prevent over-hydrolysis?

A: The conversion of the intermediate 3,6-difluoropyrazine-2-carbonitrile to T-705 involves hydrolysis.

- The Risk: If the reaction is too harsh (high temp, prolonged time in NaOH/H₂O₂), the nitrile goes to amide (T-705) and then immediately to the acid (Impurity A).
- Control Strategy: Use a mild oxidative hydrolysis system (e.g.,
/
) rather than strong mineral acids. Monitor the disappearance of the nitrile peak at 2230 cm⁻¹ (IR) or by HPLC.



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Figure 2: Process impurity origin points during the fluorination and hydrolysis steps.

Module 4: Experimental Protocols

Protocol 1: Forced Degradation Setup (Validation)

To confirm the retention times of these impurities in your specific method, perform this rapid stress test.

Stress Type	Reagent / Condition	Duration	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C	4–8 Hours	Formation of Impurity A (Acid). Decrease in parent peak.
Alkali Hydrolysis	0.1 N NaOH, Ambient	2–4 Hours	Formation of Impurity B (Des-fluoro) and Impurity A.
Oxidative	3% , Ambient	6 Hours	Minor N-oxides; T-705 is relatively stable to mild oxidation compared to hydrolysis.
Photolytic	UV Light (254 nm)	24 Hours	Significant degradation; Pyrazine ring instability.

Protocol 2: Standard LC-MS Conditions for Impurity ID

- Column: C18 (e.g., Zorbax Eclipse Plus or InertSustain AQ), 250 x 4.6 mm, 5 µm.[\[1\]](#)
- Mobile Phase A: 10 mM Ammonium Acetate (pH 2.5 adjusted with Acetic Acid). Note: Phosphate buffer is non-volatile and unsuitable for MS.
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Gradient: 5% B to 40% B over 20 mins.
- Flow Rate: 1.0 mL/min (Split to MS source).
- Detection: UV 323 nm; MS ESI (+).

References

- Identification of Degradation Impurities (LC-MS)

- Title: Favipiravir (SARS-CoV-2) degradation impurities: Identification and route of degradation mechanism in the finished solid dosage form using LC/LC–MS method.
- Source: Biomedical Chrom
- URL:[[Link](#)]
- Structural Elucidation of Alkali Impurities
 - Title: Structural Elucidation of Alkali Degradation Impurities of Favipiravir from the Oral Suspension: UPLC-TQ-ESI-MS/MS and NMR.
 - Source: Molecules (MDPI).
 - URL:[[Link](#)]
- Synthesis & Process Impurities
 - Title: An economical and practical procedure of favipiravir synthesis for the tre
 - Source: Chemical Papers (Springer).
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 - Title: Analytical Performance and Greenness Evaluation of Five Multi-Level Design Models Utilized for Impurity Profiling of Favipiravir.
 - Source: Molecules (MDPI).
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Sources

- [1. Favipiravir \(SARS-CoV-2\) degradation impurities: Identification and route of degradation mechanism in the finished solid dosage form using LC/LC–MS method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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